

N-Methyl-2-Propanamine Hydrochloride: Technical Profile & Applications

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Compound of Interest

Compound Name: *N-methylpropan-2-amine
hydrochloride*

Cat. No.: *B12096330*

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Executive Summary

N-Methyl-2-propanamine hydrochloride (CAS: 54565-61-6) is a secondary aliphatic amine salt widely utilized as a nucleophilic building block in agrochemical and pharmaceutical synthesis. Unlike its structural analogs often associated with controlled substances, this molecule acts as a critical intermediate in the manufacturing of protoporphyrinogen oxidase (PPO) inhibitors, most notably the herbicide Saflufenacil.

This guide provides a rigorous analysis of its nomenclature, physicochemical properties, and industrial utility, while explicitly distinguishing it from chemically related but legally distinct adulterants such as N-isopropylbenzylamine.

Chemical Identity & Nomenclature

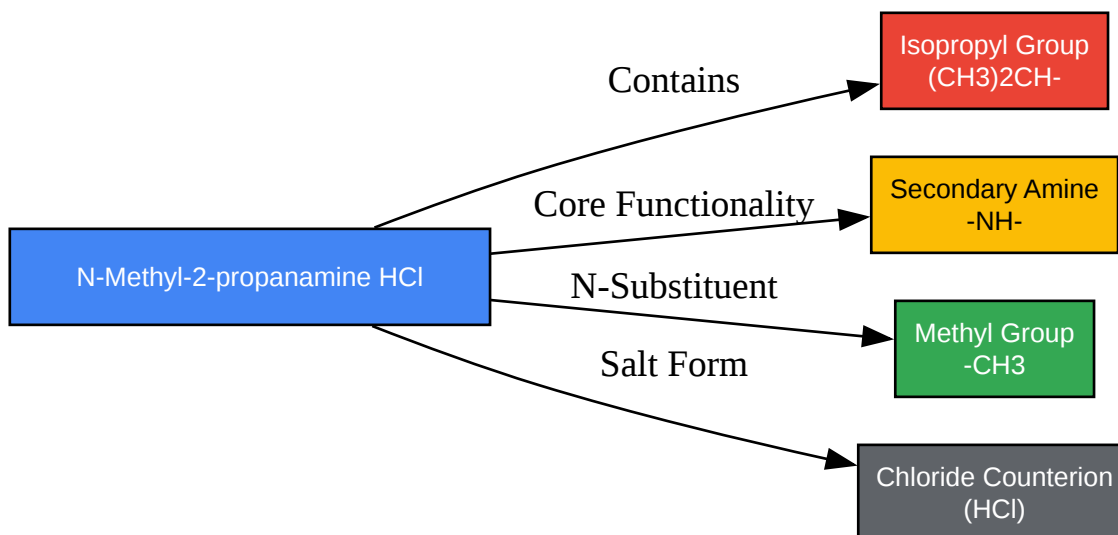
Precision in nomenclature is vital to avoid confusion with regulated isomers (e.g., N-methyl-1-phenylpropan-2-amine).

Core Identifiers

Parameter	Detail
IUPAC Name	N-Methylpropan-2-amine hydrochloride
Common Name	N-Isopropylmethylamine hydrochloride
CAS Number (HCl Salt)	54565-61-6
CAS Number (Free Base)	4747-21-1
Molecular Formula	
Molecular Weight	109.60 g/mol
SMILES	CC(C)NC.Cl

Structural Visualization

The following diagram illustrates the chemical structure and its breakdown into functional moieties.



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Figure 1: Structural decomposition of N-methyl-2-propanamine hydrochloride.

Synonyms & Commercial Designations

This compound does not possess a consumer "brand name" (e.g., Tylenol). Instead, it is traded under chemical catalog names.

Primary Synonyms (Technical)

- Methylisopropylamine hydrochloride
- N-Isopropyl-N-methylamine hydrochloride
- 2-(Methylamino)propane hydrochloride
- N-Methyl-2-propanaminium chloride

Commercial/Catalog Designations

Researchers sourcing this material will encounter it under these supplier-specific designations:

Supplier	Catalog Name	Purity Grade
Sigma-Aldrich	N-Isopropylmethylamine hydrochloride	97-98%
TCI Chemicals	Methylisopropylamine Hydrochloride	>98.0%
Fluorochem	2-Methylpropan-2-amine hydrochloride	Research Grade
BLD Pharm	N-Methylpropan-2-amine HCl	Industrial

Critical Distinction: The "Adulterant" Confusion

Researchers must distinguish this molecule from N-Isopropylbenzylamine (CAS 102-97-6).

- N-Methyl-2-propanamine: Small aliphatic amine (). Used in legitimate herbicide synthesis.[\[1\]](#)
- N-Isopropylbenzylamine: Large aromatic amine ()

). Frequently flagged as a methamphetamine mimic/cutting agent due to similar crystal habit.
[2]

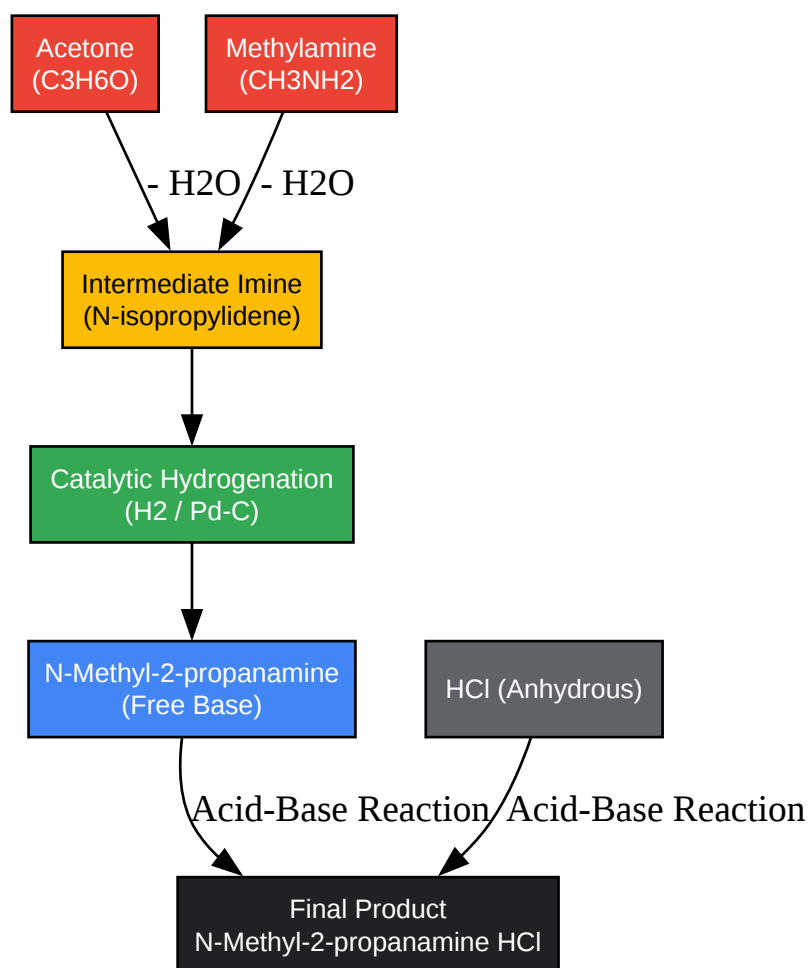
- Differentiation: N-Methyl-2-propanamine is hygroscopic and typically appears as a white to off-white powder, whereas the benzyl analog forms large shards.

Synthesis & Manufacturing Protocols

The industrial production of N-methyl-2-propanamine typically employs Reductive Amination, a pathway favored for its high yield and scalability.

Reaction Pathway[6]

- Precursors: Acetone (Propan-2-one) and Methylamine.
- Intermediate: Formation of the imine (Schiff base).
- Reduction: Hydrogenation using a metal catalyst (e.g., Raney Nickel or Pd/C) or a hydride reducing agent ().
- Salt Formation: Addition of anhydrous HCl to precipitate the hydrochloride salt.



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Figure 2: Industrial synthesis via reductive amination of acetone.

Applications in Drug & Agrochemical Development[5][7][8]

Agrochemical Synthesis (Saflufenacil)

The primary industrial driver for this amine is the synthesis of Saflufenacil (Trade name: Kixor by BASF), a PPO-inhibitor herbicide.

- Mechanism: The amine reacts with sulfonyl chloride or related sulfonyl electrophiles to form the N-methyl-N-isopropyl sulfamide moiety.

- **Role:** This side chain is essential for the metabolic stability and lipophilicity of the final herbicide molecule.

Pharmaceutical Building Block

In medicinal chemistry, the N-methyl-isopropyl motif is used to modulate the basicity and steric bulk of amine pharmacophores.

- **Steric Hindrance:** The isopropyl group provides moderate steric bulk, protecting the nitrogen from rapid metabolic dealkylation compared to a simple dimethylamine group.
- **Solubility:** Conversion to the hydrochloride salt ensures water solubility, facilitating aqueous reaction conditions.

Physical & Spectral Properties

For identification and quality control (QC), the following data is standard.

Property	Value
Physical State	White crystalline solid or powder
Melting Point	185°C - 189°C (Decomposes)
Solubility	Highly soluble in water, Ethanol; Insoluble in Ether
Hygroscopicity	Moderate (Store in desiccator)

Diagnostic NMR Signals (Predicted in)

- 1.1 ppm (Doublet, 6H): Isopropyl methyl groups ().
- 2.4 ppm (Singlet, 3H): N-Methyl group ().
- 2.8 ppm (Septet, 1H): Isopropyl methine proton ().

).

Regulatory & Safety Profile

Regulatory Status[5][10][11][12][13]

- DEA (USA): Not listed as a Controlled Substance or List I Chemical. However, it is a chemical analog to regulated precursors.
- Precursor Watch: While not controlled, bulk sales are often monitored by suppliers (Know Your Customer - KYC) due to the general sensitivity of secondary amines in illicit synthesis.

Safety Hazards (GHS Classifications)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling: Must be handled in a fume hood. The free base is volatile and has a strong ammoniacal odor; the HCl salt is odorless but corrosive to mucous membranes.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20030456, **N-Methylpropan-2-amine hydrochloride**. Retrieved from [[Link](#)]
- BASF SE (2010). Process for preparing N-methyl-N-isopropyl sulfamide (Saflufenacil Intermediate). Patent WO2010121978.
- European Chemicals Agency (ECHA). Registration Dossier: N-methylpropan-2-amine. Retrieved from [[Link](#)]

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Sources

- [1. Saflufenacil - Wikipedia \[en.wikipedia.org\]](#)
- [2. Isopropylbenzylamine Explained: Uses, Risks, and Legal Status \[eureka.patsnap.com\]](#)
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